

The Chemical Probe "SirReal2": A Technical Guide for Exploring Sirtuin Biology

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Compound of Interest

Compound Name: *SIRT2-IN-10*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: The initial search for "**SIRT2-IN-10**" did not yield information on a specific molecule with that designation. This guide focuses on SirReal2, a well-characterized, potent, and selective SIRT2 inhibitor, as a representative tool for studying sirtuin biology.

Introduction to SirReal2

SirReal2 is a potent and highly selective small-molecule inhibitor of Sirtuin 2 (SIRT2), a member of the NAD⁺-dependent class III histone deacetylase (HDAC) family.[1][2] SIRT2 is predominantly localized in the cytoplasm and is involved in various cellular processes, including cell cycle regulation, microtubule dynamics, and metabolic control. Due to its role in several diseases, including cancer and neurodegenerative disorders, SIRT2 has emerged as a significant therapeutic target.[1] SirReal2, an aminothiazole derivative, serves as a valuable chemical probe for elucidating the biological functions of SIRT2.[3] Its high selectivity makes it a superior tool compared to less selective inhibitors for dissecting SIRT2-specific pathways.[4][5]

Chemical Properties and Data

Property	Value	Reference
Chemical Name	2-[(4,6-Dimethyl-2-pyrimidinyl)thio]-N-[5-(1-naphthalenylmethyl)-2-thiazolyl]acetamide	
Molecular Formula	C22H20N4OS2	
Molecular Weight	420.55 g/mol	[6]
CAS Number	709002-46-0	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO (up to 84 mg/mL)	[6]

Quantitative Data: In Vitro Inhibitory Activity

SirReal2 demonstrates high potency and selectivity for SIRT2 over other sirtuin isoforms. The following table summarizes its inhibitory activity.

Target	IC50 (nM)	Notes	Reference
SIRT2	140	Cell-free deacetylation assay	[1][2][6]
SIRT1	> 50,000	Minimal inhibition at 50 μ M	[6]
SIRT3	> 50,000	Minimal inhibition at 50 μ M	[6]
SIRT4	-	Very little effect	[1]
SIRT5	-	Very little effect	[1]
SIRT6	-	Slight inhibition at high concentrations	[5]

Note: IC50 values can vary slightly depending on the specific assay conditions. A separate study reported an IC50 of 0.23 μM for the deacetylation activity of SIRT2.[4]

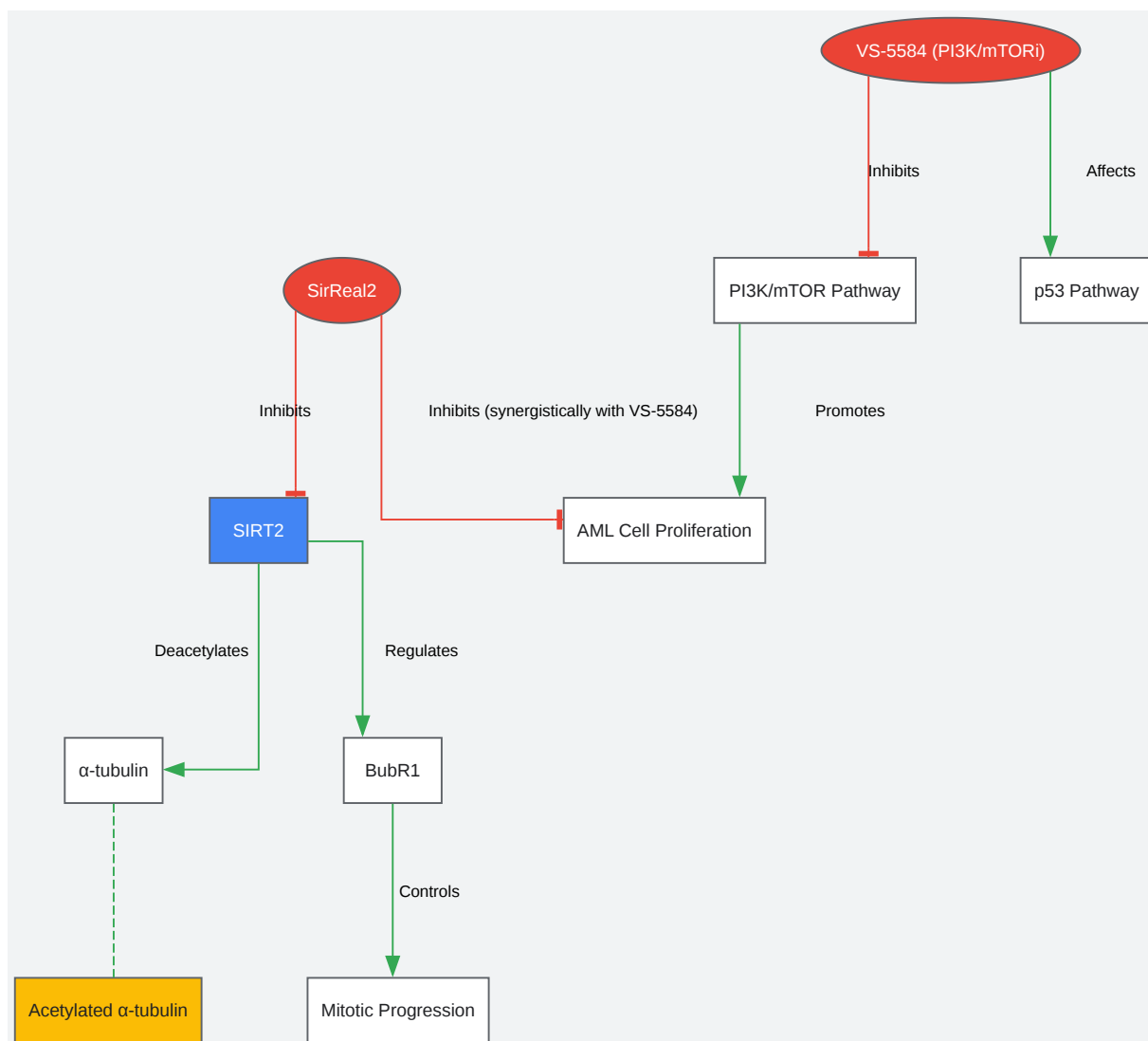
Mechanism of Action

SirReal2 exhibits a unique mechanism of action, acting as a "Sirtuin-rearranging ligand" (SirReal).[6] It binds to the active site of SIRT2, inducing a conformational change that prevents the binding of the acetylated substrate.[7] This inhibition is non-competitive with respect to the NAD⁺ cofactor but competitive with the acetylated peptide substrate.[8] This distinct mechanism contributes to its high selectivity for SIRT2 over other sirtuin isoforms.[5] A key cellular effect of SIRT2 inhibition by SirReal2 is the hyperacetylation of its primary substrate, α -tubulin.[1][3]

Signaling Pathways

Inhibition of SIRT2 by SirReal2 can modulate several signaling pathways.

- **Cell Cycle Regulation:** SIRT2 plays a role in mitotic progression. Inhibition by SirReal2 can lead to the destabilization of the checkpoint protein BubR1, impacting mitotic arrest.[1]
- **PI3K/mTOR and p53 Signaling in Cancer:** In acute myeloid leukemia (AML) cells, the PI3K/mTOR inhibitor VS-5584 was found to affect the p53 and SIRT2 signaling pathways. The combination of SirReal2 with VS-5584 showed a synergistic anti-tumor effect, suggesting a crosstalk between these pathways.[9][10]



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Caption: SirReal2-mediated SIRT2 inhibition and its interplay with other signaling pathways.

Experimental Protocols

In Vitro SIRT2 Inhibition Assay (Fluorometric)

This assay quantifies the enzymatic activity of SIRT2 by measuring the deacetylation of a fluorogenic substrate.

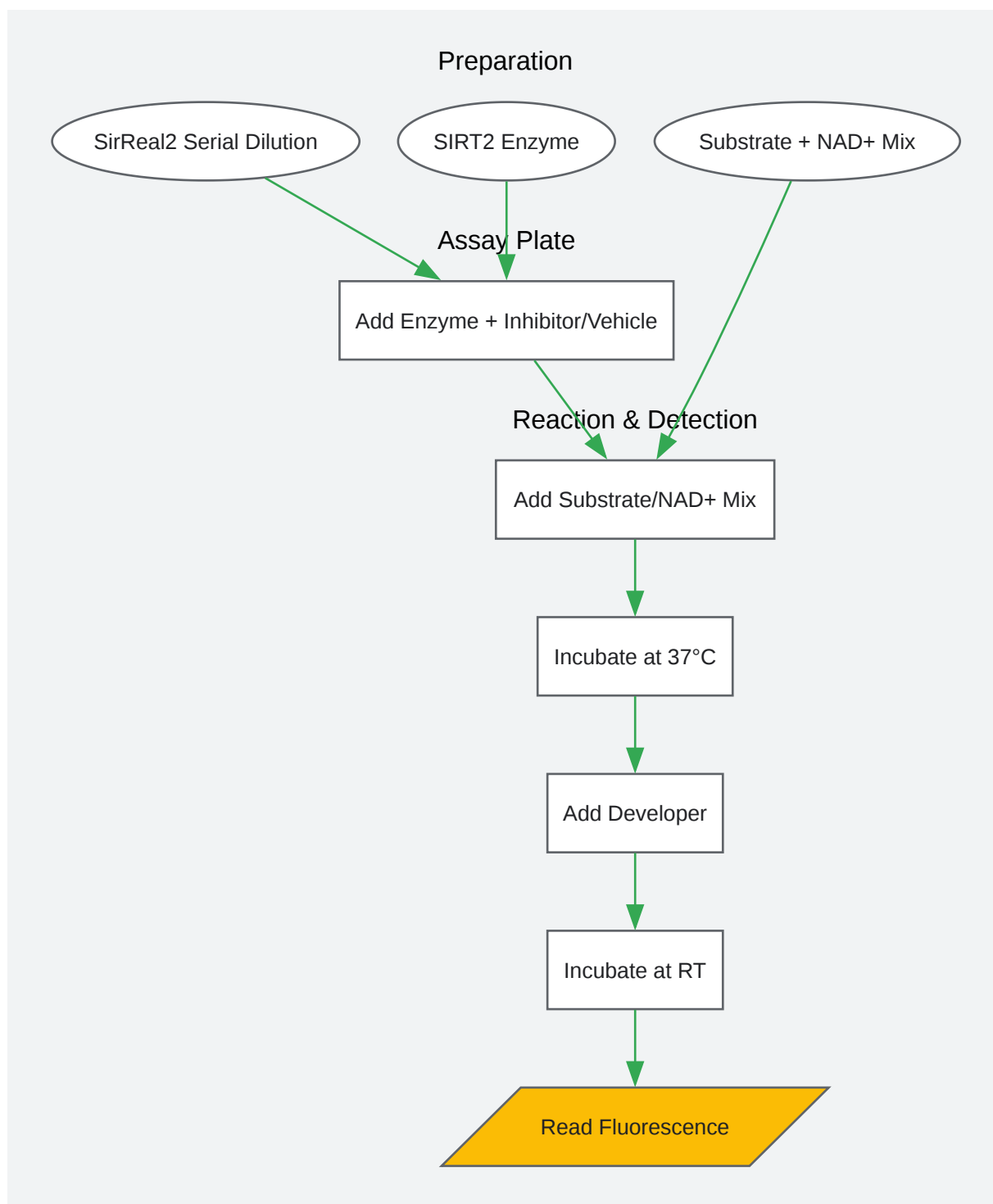
Materials:

- Recombinant human SIRT2 enzyme
- SirReal2
- Fluorogenic SIRT2 substrate (e.g., Z-Lys(Ac)-AMC)
- NAD⁺
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- Developer solution (containing a protease like trypsin)
- 96-well black microplate
- Fluorometric plate reader

Procedure:

- Prepare a serial dilution of SirReal2 in the assay buffer.
- In a 96-well plate, add the SIRT2 enzyme to each well (except for the negative control).
- Add the diluted SirReal2 or vehicle control (e.g., DMSO) to the respective wells.
- Initiate the reaction by adding a mixture of the fluorogenic substrate and NAD⁺ to all wells.
- Incubate the plate at 37°C for a defined period (e.g., 30-60 minutes).
- Stop the reaction and develop the fluorescent signal by adding the developer solution.
- Incubate at room temperature for 15-30 minutes.

- Measure the fluorescence intensity using a plate reader at the appropriate excitation and emission wavelengths.
- Calculate the percent inhibition for each concentration relative to the vehicle control and determine the IC₅₀ value.



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Caption: Workflow for the in vitro SIRT2 fluorometric inhibition assay.

Cell-Based α -Tubulin Acetylation Assay (Western Blot)

This assay assesses the ability of SirReal2 to inhibit SIRT2 in a cellular context by measuring the acetylation level of α -tubulin.

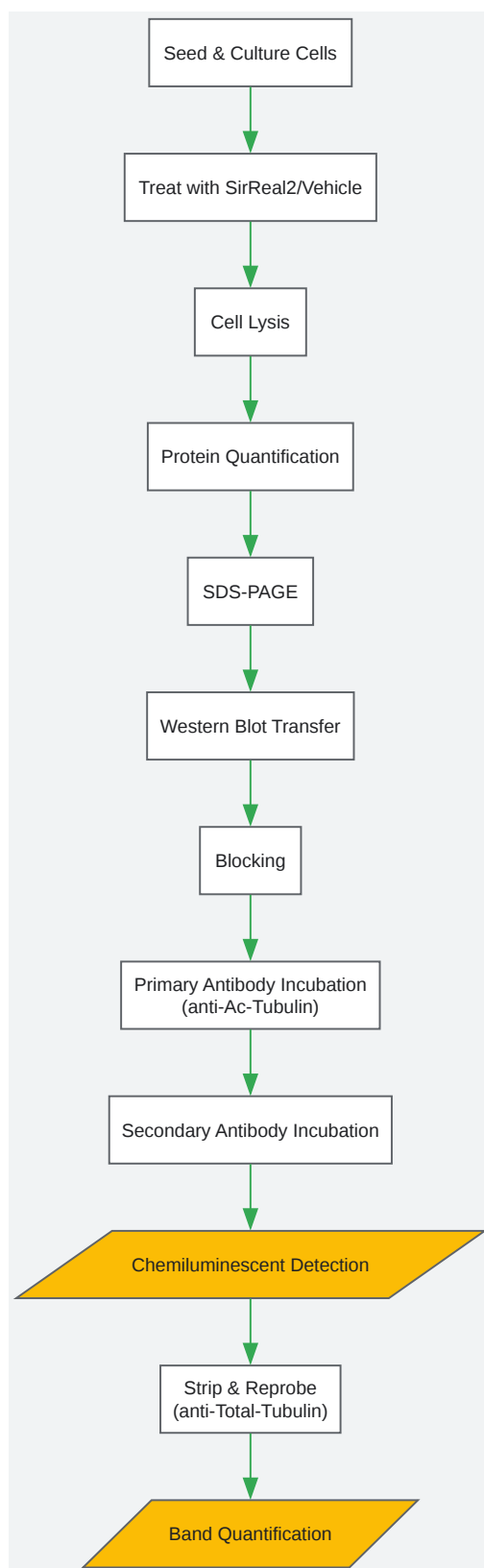
Materials:

- Cell line (e.g., HeLa, MCF-7)
- SirReal2
- Cell culture medium and supplements
- Lysis buffer (e.g., RIPA buffer with protease and deacetylase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer apparatus and membranes (e.g., PVDF)
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies: anti-acetylated- α -tubulin, anti-total- α -tubulin (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Seed cells in culture plates and allow them to adhere overnight.

- Treat cells with various concentrations of SirReal2 or vehicle control for a specified time (e.g., 5-24 hours).[\[11\]](#)[\[12\]](#)
- Wash cells with ice-cold PBS and lyse them.
- Determine the protein concentration of the lysates using a BCA assay.
- Normalize protein concentrations and prepare samples for SDS-PAGE.
- Separate proteins by SDS-PAGE and transfer them to a membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against acetylated- α -tubulin overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Visualize the protein bands using a chemiluminescent substrate.
- Strip the membrane and re-probe with the anti-total- α -tubulin antibody for a loading control.
- Quantify band intensities to determine the relative increase in α -tubulin acetylation.



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